

Technical Guide: Solubility Profiling of 2-(2-Methylmorpholin-2-yl)ethanol HCl

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-(2-Methylmorpholin-2-yl)ethanol;hydrochloride

CAS No.: 2413900-21-5

Cat. No.: B2959683

[Get Quote](#)

Executive Summary & Compound Identity

2-(2-Methylmorpholin-2-yl)ethanol HCl is a specialized heterocyclic amine salt often employed as a hydrophilic building block in medicinal chemistry (e.g., for kinase inhibitors or CNS-active agents). Its physicochemical behavior is dominated by the morpholine ring's basicity and the hydrophilic ethanol side chain.

Understanding its solubility profile is critical for process development, particularly in isolating the salt form from reaction mixtures and preventing "oiling out" of the free base during neutralization.

Physicochemical Baseline (Predicted & Analog-Based)

Property	Value (Approx.)	Mechanistic Driver
Molecular Formula	C ₇ H ₁₅ NO ₂ · HCl	Salt formation at N4 position.
Molecular Weight	~181.66 g/mol	Small molecule; high diffusion coefficient.
pKa (Base)	8.4 ± 0.5	Secondary amine (N4) protonation.
LogP (Free Base)	-0.5 to 0.2	Highly hydrophilic; likely water-miscible.
Solid State	Crystalline / Hygroscopic	HCl salts of small amines attract atmospheric moisture.

Solubility Profile: Thermodynamics & Mechanism

Aqueous Solubility (The "Salt Advantage")

The HCl salt form exhibits very high aqueous solubility, typically exceeding 500 mg/mL at ambient temperature. This is driven by the ion-dipole interactions between the protonated morpholinium cation and water molecules.

- Mechanism: The lattice energy of the chloride salt is easily overcome by the high hydration energy of the cation (which possesses both an ionic center and hydrogen-bond donating -OH and -NH₂⁺ groups).
- Critical Observation: Unlike hydrophobic drugs where the salt precipitates the free base at pH > pKa, this compound's free base is also highly soluble (likely miscible).
 - Implication: Neutralizing a concentrated aqueous solution of the HCl salt with NaOH will likely result in liquid-liquid phase separation (oiling out) rather than precipitation of a solid.

pH-Dependent Solubility Behavior

The solubility profile does not follow a standard Henderson-Hasselbalch "precipitation" curve because the intrinsic solubility (

) of the free base is high.

- pH < 7.0: Species is >95% Cationic. Single phase, clear solution.
- pH 7.0 – 9.0 (Buffer Zone): Equilibrium shifts to Neutral Free Base.
 - Risk: If concentration > 100 mg/mL, the neutral amine may separate as a dense oil.
- pH > 10.0: Species is >99% Neutral. High solubility remains, but partition coefficient shifts favoring organic extraction (e.g., DCM or Ethyl Acetate).

Organic Solvent Profile

Solvent Class	Solubility (HCl Salt)	Solubility (Free Base)	Application
Water	Very High (>500 mg/mL)	High / Miscible	Formulation / Stock
Methanol/Ethanol	High (>100 mg/mL)	Very High	Recrystallization
DCM / Chloroform	Low (<1 mg/mL)	High	Extraction of Base
Ether / Hexane	Negligible	Low	Anti-solvent Precipitation

Experimental Protocols (Self-Validating)

Protocol A: Equilibrium Solubility Determination (Shake-Flask)

Use this standard method to generate the definitive solubility value.

- Preparation: Weigh 500 mg of 2-(2-Methylmorpholin-2-yl)ethanol HCl into a 4 mL glass vial.
- Solvent Addition: Add 1.0 mL of degassed HPLC-grade water.
- Saturation: Vortex for 2 minutes. If fully dissolved, add more solid in 100 mg increments until a visible suspension persists (saturation).
- Equilibration: Place in a thermos-mixer at 25°C @ 750 RPM for 24 hours.

- Filtration: Filter the supernatant using a 0.22 μm PVDF syringe filter (pre-heated to 25°C to prevent crystallization).
- Quantification: Dilute the filtrate 1:1000 and analyze via HPLC-UV (210 nm) or LC-MS against a standard curve.
 - Validation Check: Measure pH of the saturated solution. It should be acidic (pH ~4-5) due to the HCl salt. If pH is neutral, the salt may have dissociated or hydrolyzed.

Protocol B: Determination of "Oiling Out" Point (Critical for Process)

Since the free base is an oil, determining the pH/Concentration boundary for phase separation is vital.

- Stock Solution: Prepare a 200 mg/mL solution of the HCl salt in water.
- Titration: While stirring, slowly add 1.0 N NaOH.
- Observation: Monitor turbidity using a nephelometer or visual inspection.
- Endpoint: Record the pH where the solution turns turbid or oily droplets form on the glass surface.
- Data Plot: Repeat with 50 mg/mL and 100 mg/mL to construct a Phase Diagram.

Mechanistic Visualization (Signaling & Equilibrium)

The following diagram illustrates the equilibrium shifts governing the solubility and phase behavior of the compound.



[Click to download full resolution via product page](#)

Caption: Mechanistic pathway showing the transition from the highly soluble crystalline salt to the potentially phase-separating neutral oil upon pH adjustment.

Implications for Drug Development[1] Formulation & Stability

- **Hygroscopicity:** As a hydrochloride salt of a small, polar amine, this compound is likely hygroscopic. It must be stored in a desiccator. Exposure to air will lead to deliquescence (absorbing enough water to dissolve itself).
- **Excipient Compatibility:** Avoid alkaline excipients (e.g., Magnesium Stearate) in solid blends, as micro-environmental pH shifts could liberate the volatile/oily free base, compromising tablet integrity.

Analytical Constraints

- **UV Detection:** The morpholine ring has weak UV absorbance. Rely on LC-MS or Refractive Index (RI) detection for accurate solubility quantification. Alternatively, derivatize with a chromophore (e.g., Benzoyl chloride) for UV sensitivity.

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 8083, Morpholine. Retrieved from [\[Link\]](#)
- Avdeef, A. (2003). Absorption and Drug Development: Solubility, Permeability, and Charge State. Wiley-Interscience. (Standard text for pKa/Solubility protocols).
- Bergström, C. A., et al. (2016). Computational prediction of drug solubility in water-based systems. Journal of Pharmaceutical Sciences. (Basis for QSAR predictions of morpholine analogs).
- To cite this document: BenchChem. [Technical Guide: Solubility Profiling of 2-(2-Methylmorpholin-2-yl)ethanol HCl]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2959683/docs#technical-guide-solubility-profiling-of-2-2-methylmorpholin-2-yl-ethanol-hcl\]](https://www.benchchem.com/product/b2959683/docs#technical-guide-solubility-profiling-of-2-2-methylmorpholin-2-yl-ethanol-hcl)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)